

Ein Leitfaden für Forscher zur sicheren Entsorgung von Voriconazol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Voriconazole

Cat. No.: B182144

[Get Quote](#)

Erstellt für: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieser Leitfaden bietet wesentliche Sicherheits- und Logistikinformationen für die ordnungsgemäße Entsorgung von Voriconazol im Laboreinsatz. Als leitender Anwendungswissenschaftler ist es mein Ziel, technisch präzise und praxiserprobte Verfahren bereitzustellen, die über einfache Anweisungen hinausgehen und die wissenschaftlichen Grundlagen für jeden Schritt erläutern.

Gefahrenprofil und regulatorischer Rahmen: Warum eine spezielle Entsorgung erforderlich ist

Voriconazol ist ein potentes Antimykotikum aus der Gruppe der Triazole, das bei der Behandlung schwerer Pilzinfektionen eingesetzt wird.^[1] Seine chemischen Eigenschaften und seine pharmakologische Wirkung erfordern jedoch eine sorgfältige Handhabung und Entsorgung, um Personal und Umwelt zu schützen. Voriconazol wird als Gefahrstoff eingestuft, der mehrere Risiken birgt.

Die Entsorgung muss als gefährlicher Abfall erfolgen und den lokalen, regionalen und nationalen Vorschriften entsprechen.^{[2][3]} Das Einleiten in die Kanalisation oder die Entsorgung über den Hausmüll ist strengstens untersagt, um eine Kontamination von Wasserwegen und eine Gefährdung von Wasserorganismen zu vermeiden.^{[2][3]}

Tabelle 1: Zusammenfassung der Gefahreneinstufung für Voriconazol

Gefahrenkategorie	Einstufung	Begründung und Auswirkungen
Karzinogenität	Kategorie 2	Verdacht auf krebserzeugende Wirkung.[3]
Reproduktionstoxizität	Kategorie 1B	Kann die Fruchtbarkeit beeinträchtigen oder das Kind im Mutterleib schädigen.[3]
Aquatische Toxizität	Chronisch, Kategorie 3	Schädlich für Wasserorganismen, mit langfristiger Wirkung.[2]
Wassergefährdungsklasse	WGK 3	Stark wassergefährdend (Einstufung in Deutschland).[2] [3]

Diese Klassifizierungen unterstreichen die Notwendigkeit, Voriconazol-Abfälle zu isolieren und über einen zertifizierten Entsorgungsdienstleister zu beseitigen, der auf chemische und pharmazeutische Abfälle spezialisiert ist.

Grundprinzipien des Voriconazol-Abfallmanagements

Ein robustes Abfallmanagementprotokoll basiert auf vier Säulen: Sicherheit, Trennung, Lagerung und Dokumentation.

- **Sicherheit (Persönliche Schutzausrüstung - PSA):** Bei jeder Handhabung von Voriconazol-Abfällen ist eine angemessene PSA unerlässlich. Dazu gehören chemikalienbeständige Handschuhe (z. B. Nitril), Schutzbrille und ein Laborkittel. Bei Arbeiten, die Staub oder Aerosole erzeugen könnten (z. B. Umgang mit Pulver, Beseitigung von Verschüttungen), ist eine Atemschutzmaske (z. B. FFP2/N95) erforderlich.
- **Trennung:** Voriconazol-Abfälle müssen an der Quelle von nicht gefährlichen Abfällen getrennt werden. Eine Vermischung erhöht das Abfallvolumen und die Entsorgungskosten und stellt ein Kontaminationsrisiko dar.

- Lagerung: Alle Abfallbehälter müssen klar als „Gefährlicher Abfall: Voriconazol“ gekennzeichnet, fest verschlossen und in einem ausgewiesenen, sicheren und gut belüfteten Bereich gelagert werden, getrennt von inkompatiblen Chemikalien.
- Dokumentation: Führen Sie genaue Aufzeichnungen über die anfallenden Abfallmengen und stellen Sie sicher, dass alle für den Transport und die Entsorgung erforderlichen Dokumente (z. B. Abfallbegleitscheine) korrekt ausgefüllt sind.

Schritt-für-Schritt-Entsorgungsprotokolle

Die Art des Voriconazol-Abfalls bestimmt das genaue Entsorgungsverfahren. Im Folgenden werden Protokolle für die häufigsten Abfallströme im Labor beschrieben.

- Sammlung: Sammeln Sie alle festen Voriconazol-Abfälle, einschließlich abgelaufener Chargen, Restpulver und zerbrochener Tabletten, direkt in einem dafür vorgesehenen, UN-zertifizierten Gefahrstoffbehälter. Dieser Behälter muss robust, auslaufsicher und verschließbar sein.
- Kennzeichnung: Beschriften Sie den Behälter deutlich mit „Gefährlicher Abfall – Toxisch“ und dem Inhaltsstoff „Voriconazol“.
- Lagerung: Lagern Sie den verschlossenen Behälter im dafür vorgesehenen Gefahrstofflagerbereich, bis er vom zertifizierten Entsorgungsunternehmen abgeholt wird.
- Entsorgung: Die endgültige Entsorgung muss über einen lizenzierten Dienstleister für gefährliche Abfälle erfolgen, typischerweise durch Hochtemperaturverbrennung.^[4]

Rationale: Die direkte Sammlung in einem Endbehälter minimiert die Handhabung und das Risiko einer Exposition oder Verschüttung. Die Hochtemperaturverbrennung gewährleistet die vollständige Zerstörung der aktiven pharmazeutischen Substanz.

- Sammlung: Alle mit Voriconazol kontaminierten Gegenstände – wie Handschuhe, Wischtücher, Pipettenspitzen, leere Vials und kontaminiertes Schutzpapier – müssen als gefährlicher Abfall behandelt werden.
- Verpackung: Sammeln Sie diese Materialien in einem separaten, deutlich gekennzeichneten und auslaufsicheren Behälter oder Beutel für feste chemische Abfälle.

- Entsorgung: Die Entsorgung erfolgt gemeinsam mit den festen Voriconazol-Abfällen über einen zertifizierten Dienstleister.

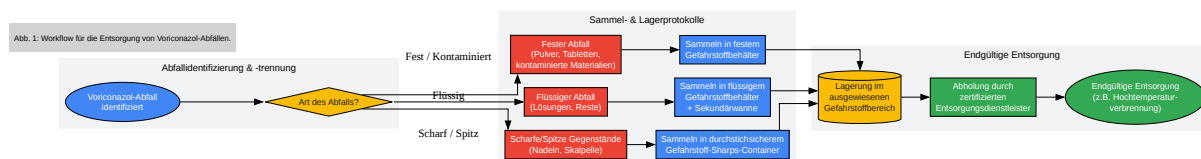
Rationale: Auch geringe Mengen an anhaftendem Wirkstoff machen diese Materialien zu gefährlichem Abfall. Eine getrennte Sammlung von scharfkantigen Gegenständen ist entscheidend, um Verletzungen und das Durchstechen von Abfallbehältern zu vermeiden.

- Sammlung: Sammeln Sie alle wässrigen oder lösungsmittelbasierten Voriconazol-Lösungen in einem bruchsicheren, chemikalienbeständigen und verschließbaren Behälter für flüssige gefährliche Abfälle.
- Kennzeichnung: Kennzeichnen Sie den Behälter mit „Gefährlicher Abfall – Toxisch“, „Voriconazol“ und den enthaltenen Lösungsmitteln (z. B. „Acetonitril/Wasser“).
- Sekundärbehälter: Lagern Sie den Behälter immer in einer sekundären Auffangwanne, um im Falle eines Lecks eine Kontamination der Umgebung zu verhindern.
- Entsorgung: Übergeben Sie den Behälter an den beauftragten Entsorgungsdienstleister. Mischen Sie niemals chlorierte und nicht-chlorierte Lösungsmittelabfälle, es sei denn, dies wird vom Entsorger ausdrücklich erlaubt.

Rationale: Flüssige Abfälle bergen ein höheres Risiko für Verschüttungen und Umweltfreisetzung. Die Verwendung von Sekundärbehältern ist eine Standard-Sicherheitsmaßnahme im Labor.

Workflow-Diagramm für die Entscheidungsfindung bei der Entsorgung

Das folgende Diagramm veranschaulicht den logischen Ablauf von der Identifizierung des Voriconazol-Abfalls bis zur endgültigen Entsorgung.



[Click to download full resolution via product page](#)

Abb. 1: Workflow für die Entsorgung von Voriconazol-Abfällen.

Referenzen

- Titel: **Voriconazole** - European Directorate for the Quality of Medicines & HealthCare Quelle: EDQM URL:[[Link](#)]
- Titel: Voriconazol STADA® 200 mg Filmtabletten - Gebrauchsinformation Quelle: STADA Arzneimittel AG URL:[[Link](#)]
- Titel: Sicherheitsdatenblatt - Voriconazol Quelle: Carl ROTH URL:[[Link](#)]
- Titel: Anhang I: Zusammenfassung der Merkmale des Arzneimittels (Vfend, INN-**voriconazole**) Quelle: Europäische Arzneimittel-Agentur (EMA) URL:[[Link](#)]
- Titel: Voriconazol | Labor Dr. von Foreich Quelle: Labor Dr. von Foreich URL:[[Link](#)]
- Titel: Fachinformation: Voriconazol Zentiva 200 mg Pulver zur Herstellung einer Infusionslösung Quelle: Zentiva URL:[[Link](#)]
- Titel: Voriconazol hameln 200 mg Pulver zur Herstellung einer Infusionslösung Quelle: Rote Liste® Service GmbH URL:[[Link](#)]

- Titel: Das Zentrallabor informiert! - Bestimmung von Voriconazol Quelle: Universitätsmedizin Mainz URL:[[Link](#)]
- Titel: Zytotoxische und zytostatische Arzneimittel entsorgen Quelle: Abfallmanager Medizin URL:[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. unimedizin-mainz.de [[unimedizin-mainz.de](#)]
- 2. carlroth.com [[carlroth.com](#)]
- 3. lgcstandards.com [[lgcstandards.com](#)]
- 4. zentiva.de [[zentiva.de](#)]
- To cite this document: BenchChem. [Ein Leitfaden für Forscher zur sicheren Entsorgung von Voriconazol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b182144#voriconazole-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com